

# Addressing sedimentation issues in Aerosil R 805-based suspensions

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Aerosil R 805*

Cat. No.: *B1168409*

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## Technical Support Center: Aerosil® R 805 Suspensions

This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) for addressing sedimentation issues in Aerosil® R 805-based suspensions.

### Frequently Asked Questions (FAQs)

Q1: What is Aerosil® R 805 and why is it used in suspensions?

A1: Aerosil® R 805 is a hydrophobic fumed silica with a high specific surface area. It is surface-treated with an organosilane, which makes it effective in controlling the rheology of complex liquid systems.<sup>[1][2]</sup> In suspensions, it is primarily used as a thickening and anti-settling agent to prevent the sedimentation of solid particles.<sup>[2][3][4]</sup> This is achieved through the formation of a three-dimensional network within the liquid phase, which imparts a yield point to the system, thus hindering particle settling at rest.

Q2: What is the recommended concentration of Aerosil® R 805 to prevent sedimentation?

A2: The recommended addition level of Aerosil® R 805 is typically between 1.0% and 2.0% by weight, calculated on the total formulation.<sup>[2][4][5]</sup> However, the optimal concentration depends on several factors, including the viscosity of the base fluid, the density and size of the

suspended particles, and the desired long-term stability. For applications with high loadings of other pigments and heavy fillers, the loading level for anti-settling properties may be higher.

Q3: In which types of solvents is Aerosil® R 805 most effective?

A3: Aerosil® R 805 is a hydrophobic grade of fumed silica and is therefore most effective in non-polar to semi-polar solvent systems.[6] Its hydrophobic surface treatment prevents the absorption of moisture and interaction with polar solvent molecules, which could otherwise lead to a breakdown of the anti-settling network. It is highly recommended for use in solvent-borne coatings and epoxy systems.[2][4]

Q4: Can Aerosil® R 805 be used in aqueous systems?

A4: While Aerosil® R 805 is hydrophobic, it can be used in some waterborne formulations, but its efficiency as a rheology modifier is generally lower compared to its performance in non-polar systems.[5] For aqueous suspensions, specialized surface-modified or hydrophilic grades of fumed silica are often more suitable.

## Troubleshooting Guide

### Issue 1: Sedimentation is observed even after adding the recommended amount of Aerosil® R 805.

#### Possible Cause 1: Insufficient Dispersion Energy

- Question: Was the Aerosil® R 805 incorporated using a high-shear mixing technique?
- Explanation: Proper dispersion is critical for Aerosil® R 805 to form its effective three-dimensional anti-settling network. Low-shear mixing, such as with a simple magnetic stirrer, is often insufficient to break down the agglomerates of the fumed silica.
- Recommendation: Utilize high-shear dispersion equipment like a dissolver, rotor-stator mixer, or a bead mill. Ensure that the peripheral tip speed of the dispersing tool is adequate to create sufficient shear forces.

#### Possible Cause 2: Incorrect Order of Addition

- Question: At what stage of the formulation process was the Aerosil® R 805 added?

- Explanation: The order of addition can significantly impact the dispersion efficiency. It is generally recommended to add Aerosil® R 805 to the liquid vehicle before the addition of other solid components like pigments and fillers.
- Recommendation: Disperse Aerosil® R 805 in the initial liquid phase until a homogeneous pre-gel is formed. Then, proceed with the addition of other formulation components.

#### Possible Cause 3: Incompatible Solvent System

- Question: What is the polarity of the solvent system being used?
- Explanation: Aerosil® R 805 performs optimally in non-polar to semi-polar environments. In highly polar systems, the interaction between the solvent and the silica surface can be less effective, leading to a weaker network structure.
- Recommendation: Evaluate the polarity of your solvent system. If it is highly polar, consider using a more suitable grade of fumed silica or modifying the solvent blend if possible.

## Data Presentation

Table 1: General Properties of Aerosil® R 805

Property	Value
Specific Surface Area (BET)	125 - 175 m <sup>2</sup> /g[5][7]
Carbon Content	4.5 - 6.5 %[5]
SiO <sub>2</sub> Content	≥ 99.8 %[5][7]
pH in 4% Dispersion	3.5 - 5.5[5][7]
Tamped Density	Approx. 60 g/l[5]

Table 2: Recommended Starting Concentrations for Anti-Settling Applications

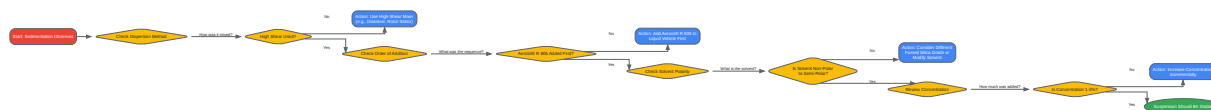
System Type	Recommended Concentration (wt%)
General Solvent-borne Coatings	1.0 - 2.0[2][5]
Epoxy Systems	1.0 - 2.0[2]
Systems with High Filler Load	May require > 2.0

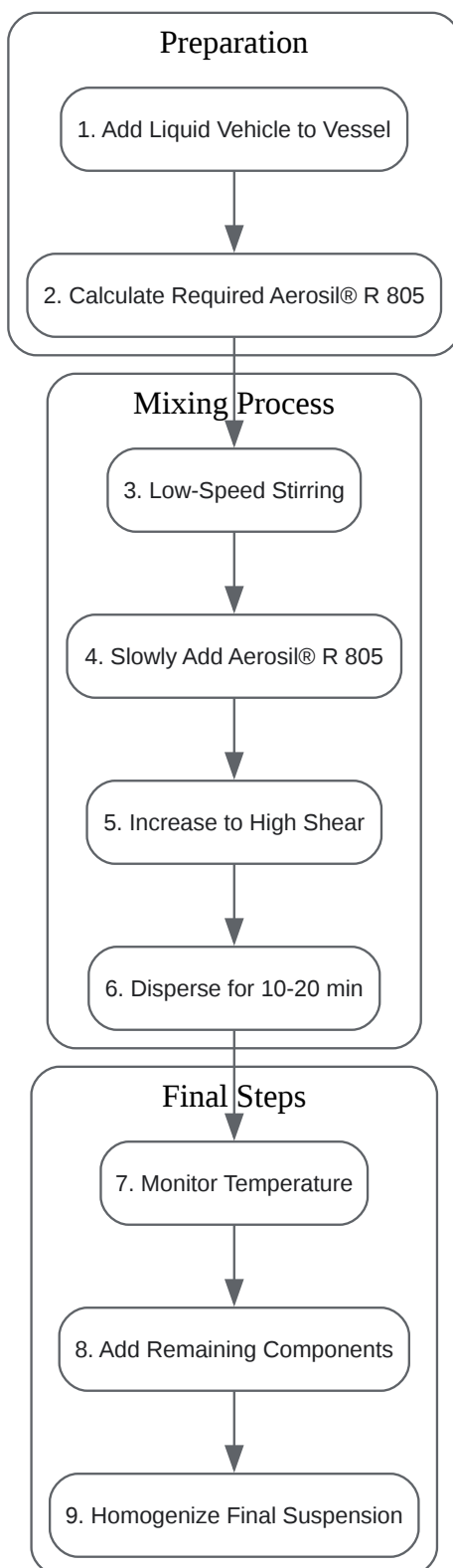
## Experimental Protocols

### Protocol 1: Standard Dispersion of Aerosil® R 805 using a High-Speed Dissolver

- **Preparation:** Add the calculated amount of the liquid vehicle to a suitable mixing vessel. The vessel diameter should be approximately 1.5 to 2 times the diameter of the dissolver blade.
- **Initial Wetting:** While stirring at a low speed (e.g., 500 rpm), slowly add the required amount of Aerosil® R 805 to the vortex of the liquid. Continue mixing at low speed until all the powder is wetted.
- **High-Shear Dispersion:** Increase the speed of the dissolver to achieve a peripheral tip speed in the range of 18-25 m/s. A doughnut-like flow pattern should be observed.
- **Dispersion Time:** Continue high-shear mixing for 10-20 minutes. The exact time will depend on the batch size and the viscosity of the system.
- **Cooling:** Monitor the temperature of the suspension. If the temperature increases significantly, it may be necessary to use a jacketed vessel for cooling, as excessive heat can affect the stability of some formulations.
- **Completion:** Once a smooth, homogeneous dispersion is achieved, reduce the mixing speed and add the remaining components of the formulation.

## Visualizations





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## References

- 1. scribd.com [scribd.com]
- 2. specialchem.com [specialchem.com]
- 3. ulprospector.com [ulprospector.com]
- 4. coatino.com [coatino.com]
- 5. products.evonik.com [products.evonik.com]
- 6. scribd.com [scribd.com]
- 7. products.evonik.com [products.evonik.com]
- To cite this document: BenchChem. [Addressing sedimentation issues in Aerosil R 805-based suspensions]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1168409#addressing-sedimentation-issues-in-aerosil-r-805-based-suspensions\]](https://www.benchchem.com/product/b1168409#addressing-sedimentation-issues-in-aerosil-r-805-based-suspensions)

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